

Measuring the Efficacy of Ac-LEHD-CHO In Vitro: Application Notes and Protocols

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Compound of Interest

Compound Name: Ac-LEHD-CHO

Cat. No.: B1631200

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Introduction

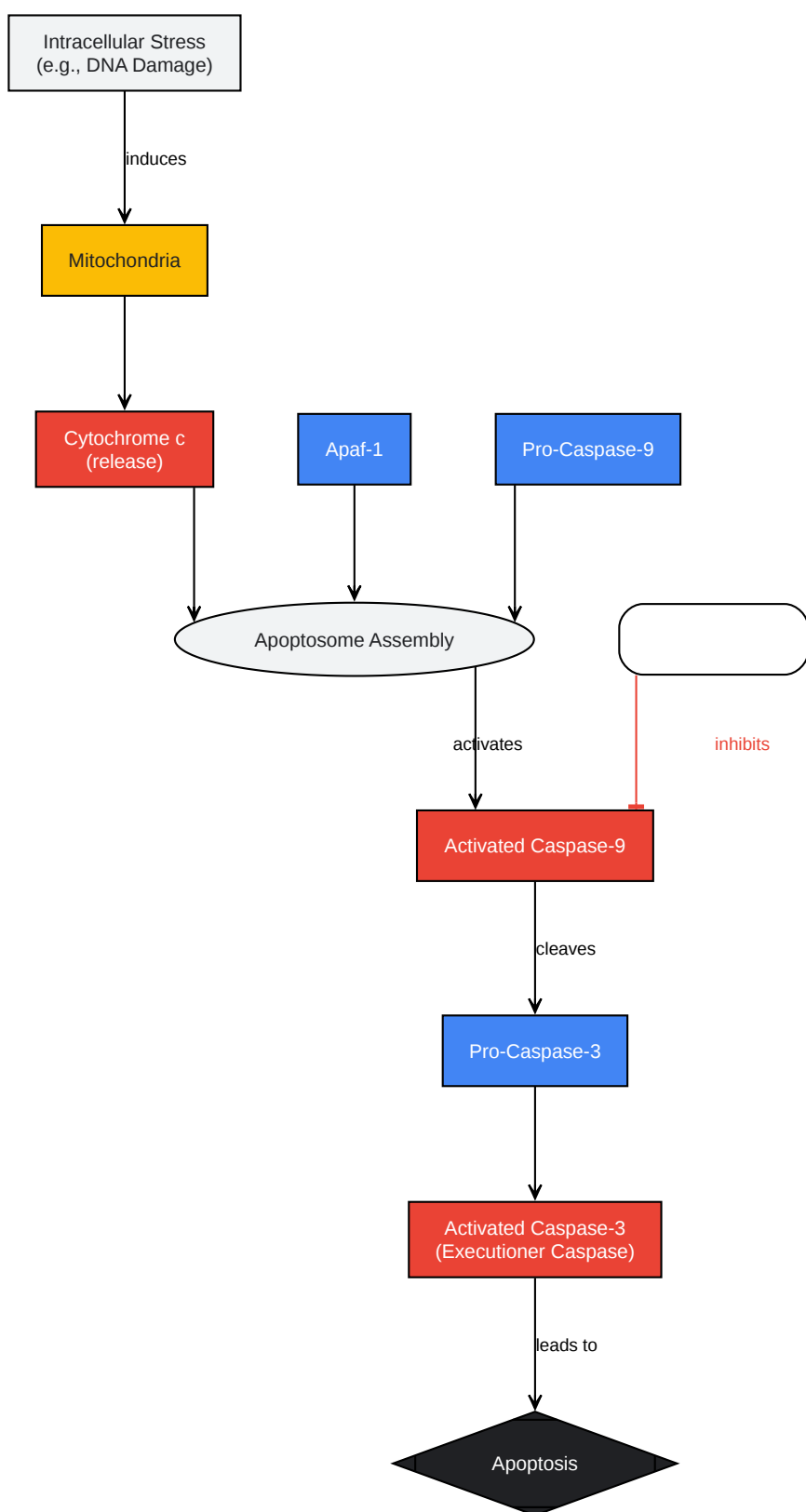
Ac-LEHD-CHO is a synthetic tetrapeptide, Ac-Leu-Glu-His-Asp-CHO, that functions as a potent and reversible inhibitor of caspase-9.[1] Caspase-9 is a critical initiator caspase in the intrinsic pathway of apoptosis. Its activation, following mitochondrial stress and apoptosome formation, triggers a cascade of executioner caspases (e.g., caspase-3) that dismantle the cell. By specifically targeting caspase-9, **Ac-LEHD-CHO** serves as a valuable tool for studying the mechanisms of apoptosis and as a potential therapeutic agent to prevent unwanted cell death in various pathologies.[2][3][4]

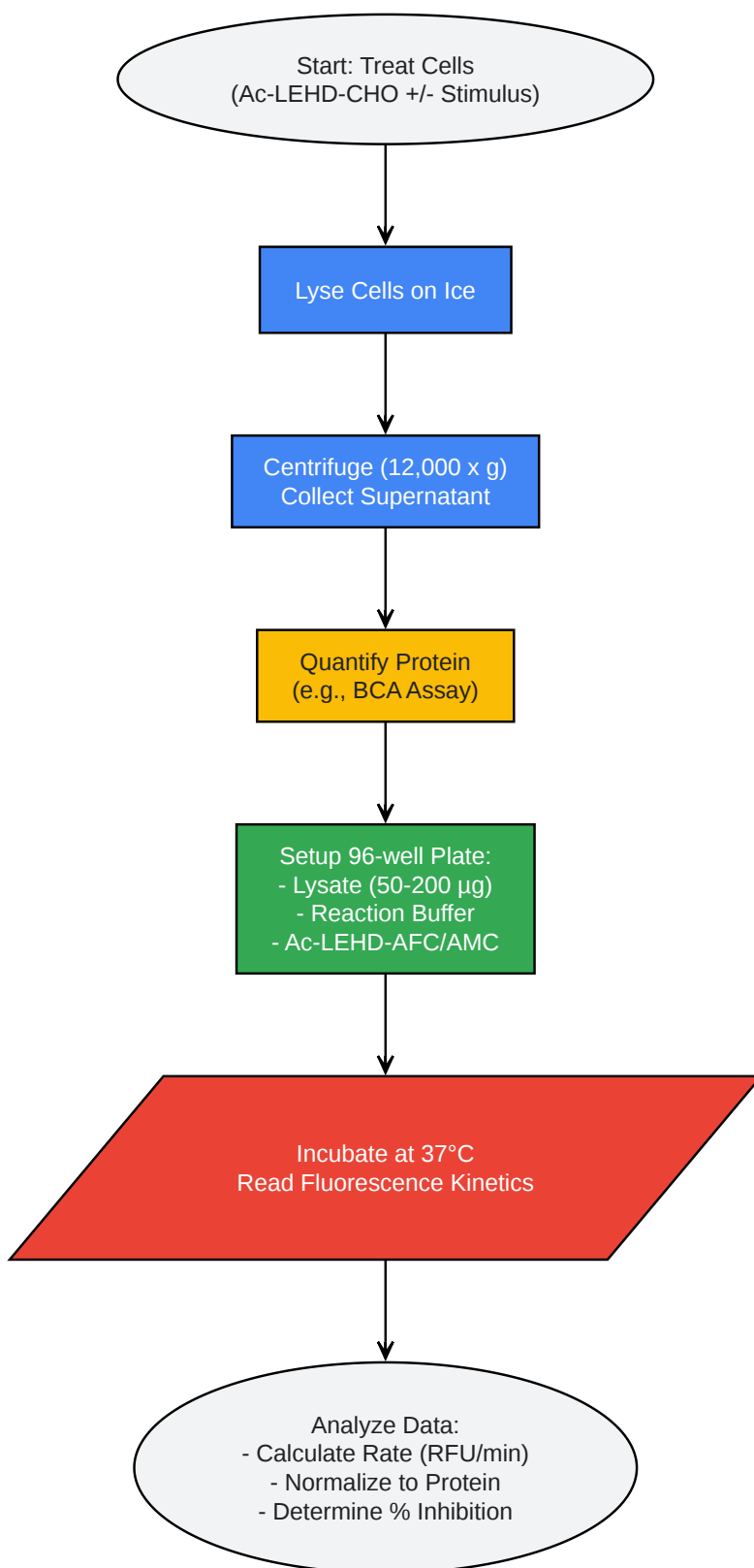
These application notes provide a comprehensive overview of standard in vitro techniques to quantify the efficacy of **Ac-LEHD-CHO**. The protocols detailed below are designed to be clear, reproducible, and adaptable to specific experimental needs.

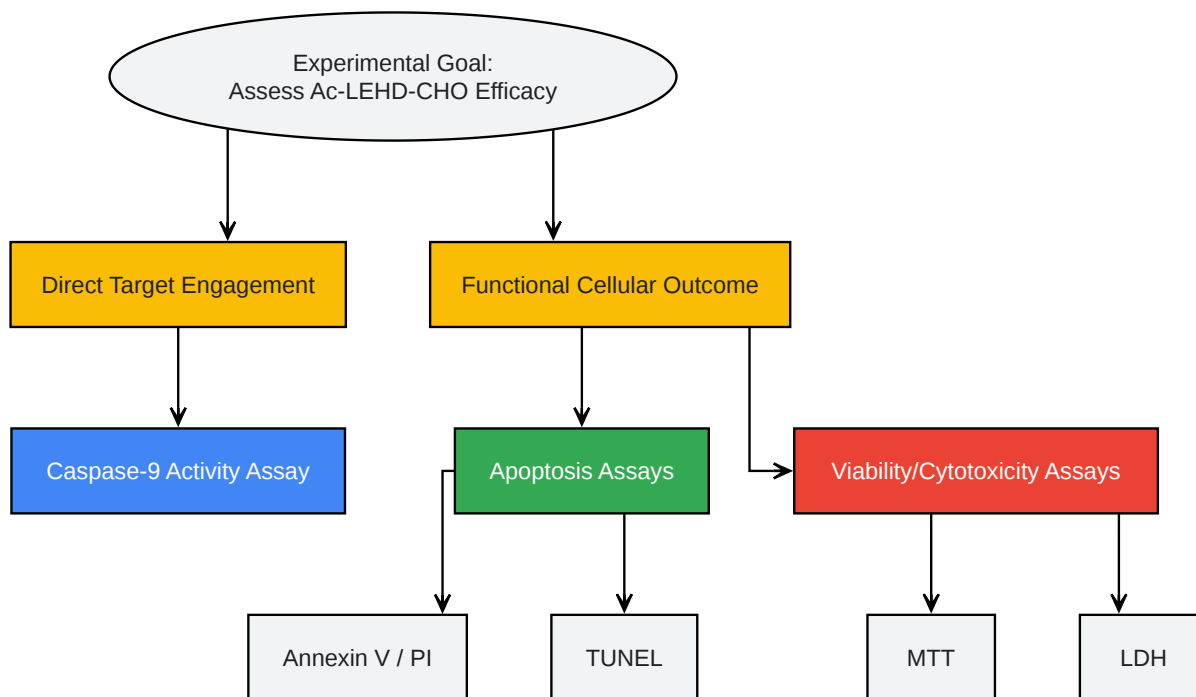
Mechanism of Action: Inhibition of the Intrinsic Apoptotic Pathway

Ac-LEHD-CHO primarily functions by inhibiting the proteolytic activity of caspase-9. The intrinsic apoptotic pathway, where **Ac-LEHD-CHO** exerts its effect, is initiated by intracellular stress signals such as DNA damage or growth factor withdrawal. This leads to the release of cytochrome c from the mitochondria, which then binds to Apaf-1 and pro-caspase-9 to form the

apoptosome. Within this complex, pro-caspase-9 is cleaved and activated. Activated caspase-9 then proceeds to cleave and activate downstream executioner caspases, such as caspase-3, leading to the characteristic morphological and biochemical hallmarks of apoptosis. **Ac-LEHD-CHO**, by binding to the active site of caspase-9, prevents this downstream activation and subsequent cell death.







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References

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- 2. medchemexpress.com [medchemexpress.com]
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- 4. researchgate.net [researchgate.net]
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